

Personal protective equipment for handling Methyl 4-oxocyclohexanecarboxylate

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Compound of Interest

Compound Name: Methyl 4-oxocyclohexanecarboxylate

Cat. No.: B120234

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Essential Safety and Handling Guide for Methyl 4-oxocyclohexanecarboxylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Methyl 4-oxocyclohexanecarboxylate** (CAS 6297-22-9). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Safety Overview

Methyl 4-oxocyclohexanecarboxylate is classified as an irritant.[1] It is harmful if it comes into contact with the skin or eyes, and it may cause respiratory irritation.[2] Adherence to proper personal protective equipment (PPE) and handling procedures is critical to minimize exposure risks.

Hazard Class	GHS Classification	Precautionary Statement Highlights
Skin Irritation	Category 2[2]	H315: Causes skin irritation.[2]
Eye Irritation	Category 2A[2]	H319: Causes serious eye irritation.[2]
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)[2]	H335: May cause respiratory irritation.[2]

Quantitative Safety Data

Property	Value	Source
Molecular Formula	C8H12O3	[1]
Molecular Weight	156.18 g/mol	[1]
Boiling Point	96-97 °C @ 8.0 Torr	[3]
Flash Point	94.8°C	[3]
Density	1.11 g/ml	[3]
Storage Temperature	Room Temperature, Inert atmosphere	[3][4]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is based on the potential for exposure. The following are the minimum requirements for handling **Methyl 4-oxocyclohexanecarboxylate** in a laboratory setting.

Standard Laboratory Handling:

- Eye and Face Protection: Chemical splash-resistant safety glasses or goggles with side protection are mandatory.[2] In situations with a higher risk of splashing, a face shield should also be worn.[2]

- **Hand Protection:** Wear chemically resistant gloves.[2] The specific glove material should be chosen based on the duration of use and workplace conditions.
- **Skin and Body Protection:** A standard laboratory coat and closed-toe footwear are required at a minimum.[2] For tasks with a higher risk of splashes or spills, consider additional protective clothing.
- **Respiratory Protection:** Use only in a well-ventilated area.[2] If engineering controls such as fume hoods are not sufficient to maintain low airborne concentrations, a suitable respirator should be worn.[2]

Operational and Disposal Plans

Handling and Storage Protocol:

- **Receiving:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store the container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[2] Keep the container tightly closed when not in use.[2]
- **Dispensing:** When transferring the chemical, use only in a well-ventilated area, preferably within a chemical fume hood. Avoid breathing any fumes, mists, or vapors.[2]
- **Use:** Avoid contact with skin, eyes, and clothing.[2] Do not eat, drink, or smoke in the handling area.[2]
- **Hand Washing:** Wash hands thoroughly with soap and water after handling the chemical.[2]

Disposal Plan:

- **Waste Collection:** Collect waste material in a suitable, labeled, and closed container.[5]
- **Disposal Route:** Dispose of the contents and container at an approved waste disposal plant. [2] Do not allow the product to enter drains, waterways, or soil.[2]
- **Contaminated Packaging:** Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[5]

- Regulations: All disposal activities must be in accordance with local, state, and federal regulations.[\[2\]](#)

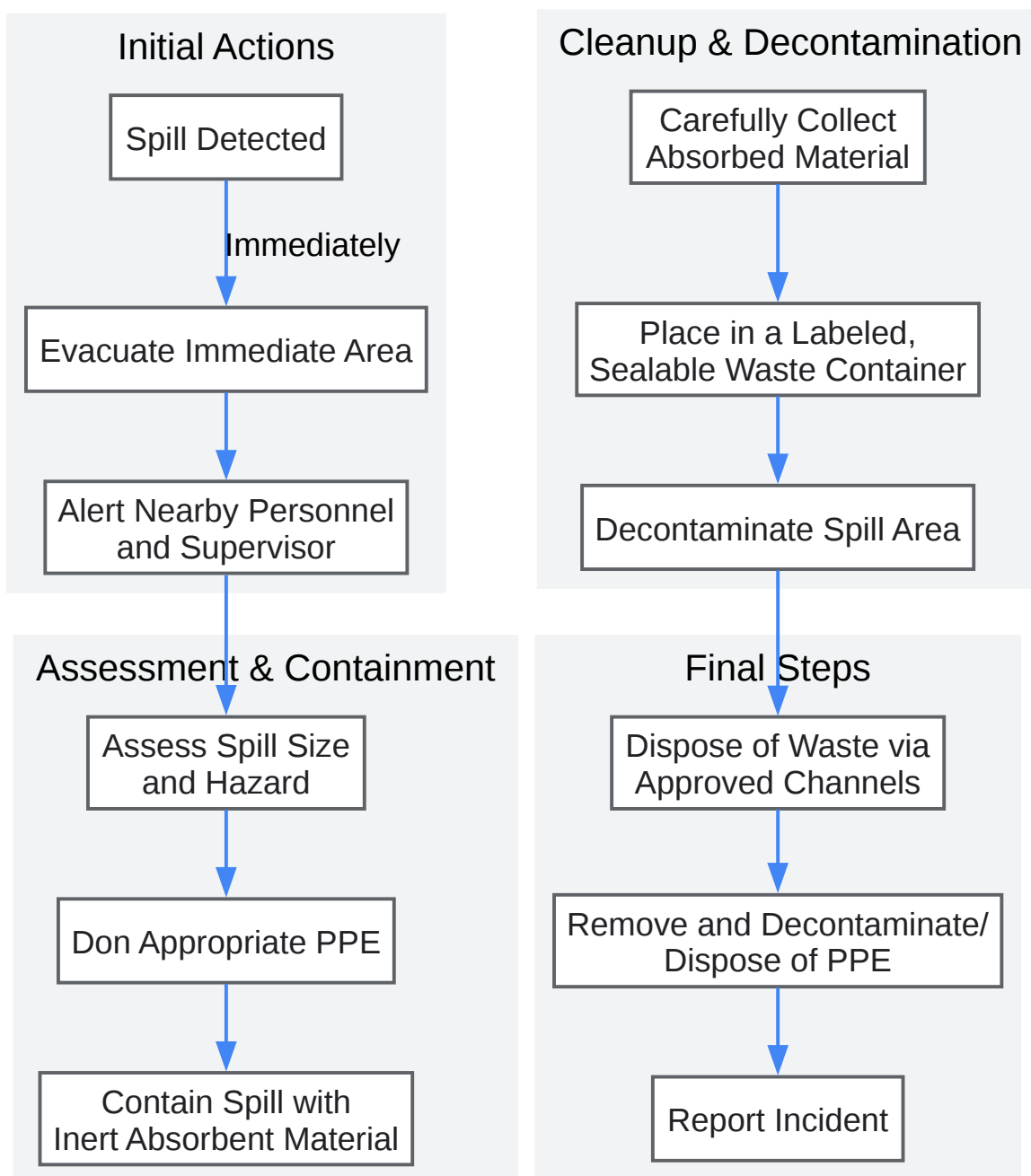
Emergency Procedures

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[2\]](#)
- In Case of Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[2\]](#) Seek medical attention if irritation occurs.[\[2\]](#)
- In Case of Eye Contact: Immediately rinse the eyes cautiously with water for several minutes.[\[2\]](#) Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[2\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[2\]](#)

Spill Response Workflow:

Chemical Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

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